

Essential Safety and Operational Guide for 1-(Methylsulfonyl)piperazine Hydrochloride

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Compound of Interest

Compound Name: 1-(Methylsulfonyl)piperazine hydrochloride

Cat. No.: B061066

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This document provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-(Methylsulfonyl)piperazine hydrochloride**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices and minimize exposure risks.

Hazard Identification and Personal Protective Equipment (PPE)

1-(Methylsulfonyl)piperazine hydrochloride is classified as a hazardous substance. Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), the primary hazards associated with the parent compound, 1-(Methylsulfonyl)piperazine, include skin irritation, serious eye irritation, and potential respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#) Adherence to stringent safety protocols is mandatory.

Table 1: GHS Hazard Information for 1-(Methylsulfonyl)piperazine

| Hazard Class | GHS Category | Hazard Statement |
|--|-----------------|---|
| Skin Corrosion/Irritation | Category 2 | H315: Causes skin irritation [1] [2] [3] |
| Serious Eye Damage/Eye Irritation | Category 2A / 2 | H319: Causes serious eye irritation [1] [2] [3] |
| Specific target organ toxicity — single exposure | Category 3 | H335: May cause respiratory irritation [1] [2] |

A comprehensive personal protective equipment (PPE) plan is crucial to mitigate these risks. The following table outlines the recommended PPE for handling this compound.

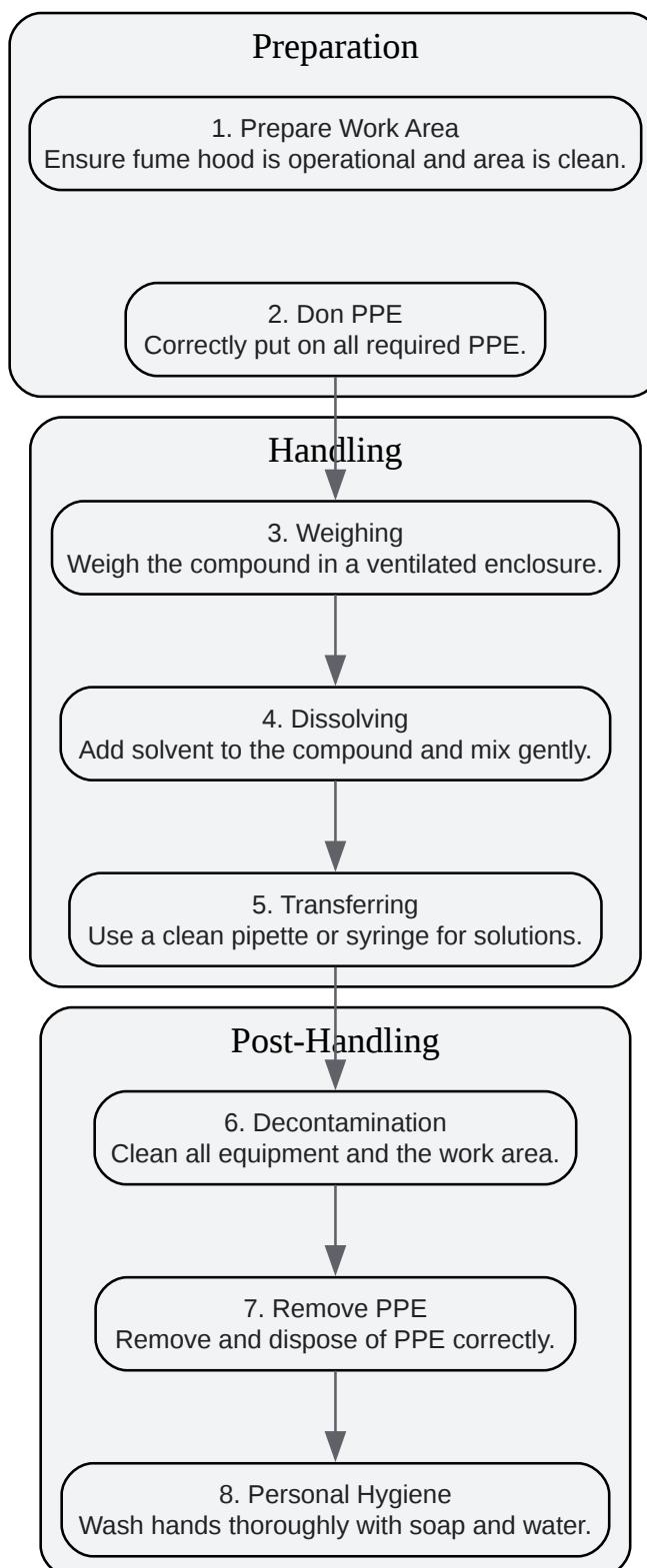
Table 2: Recommended Personal Protective Equipment (PPE)

| PPE Category | Item | Specifications and Rationale |
|-------------------------|---|--|
| Eye and Face Protection | Safety Goggles and Face Shield | Chemical splash goggles conforming to ANSI Z.87.1 standards are required. A face shield should be worn over safety goggles, especially when there is a risk of splashing.[4][5][6] |
| Hand Protection | Chemical-Resistant Gloves | Nitrile or PVC gloves are recommended for handling.[7][8] Gloves should be inspected before use and changed regularly, or immediately if contaminated.[9] |
| Body Protection | Laboratory Coat or Chemical-Resistant Coveralls | A long-sleeved lab coat is mandatory. For larger quantities or increased risk of splashing, chemical-resistant coveralls should be worn.[4][10] |
| Respiratory Protection | NIOSH-Approved Respirator | Use a respirator with a particulate filter if handling the powder outside of a chemical fume hood or if dust is generated.[5][7] Ensure proper fit and training before use. |
| Foot Protection | Closed-Toed Shoes | Chemical-resistant footwear is recommended to protect against spills.[6] |

Step-by-Step Handling Procedures

Adherence to the following procedural steps is essential for the safe handling of **1-(Methylsulfonyl)piperazine hydrochloride**.

Experimental Workflow for Handling **1-(Methylsulfonyl)piperazine Hydrochloride**

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Caption: Workflow for handling **1-(Methylsulfonyl)piperazine hydrochloride**.

Detailed Protocols:

- Preparation: Before handling, ensure that a chemical fume hood is operational and the work area is clean and free of clutter.[11] All necessary PPE must be donned correctly before entering the handling area.[11]
- Weighing: Carefully weigh the solid compound within a ventilated enclosure or a chemical fume hood to minimize inhalation of dust particles.[11]
- Dissolving: If preparing a solution, add the solvent to the vessel containing the pre-weighed compound. Gently swirl or stir to dissolve.
- Transferring: Use a clean pipette or syringe to transfer solutions. Avoid splashing.
- Post-Handling: After handling is complete, decontaminate all equipment and the work surface.[12] Wash hands thoroughly with soap and water.[7][12]

Emergency Procedures

In the event of an exposure or spill, immediate action is critical.

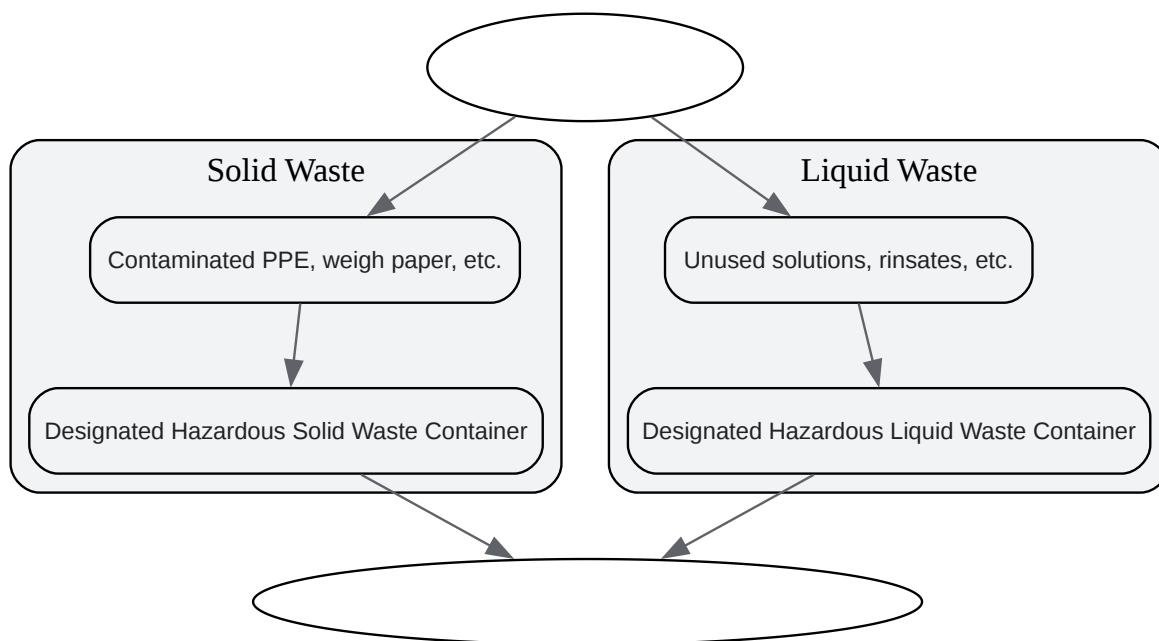
Table 3: Emergency Response Plan

| Incident | Procedure |
|--------------|---|
| Eye Contact | Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [1] Seek immediate medical attention. |
| Skin Contact | Immediately wash the affected area with plenty of soap and water. [1] Remove contaminated clothing and wash it before reuse. [1] [13] If irritation persists, seek medical attention. |
| Inhalation | Move the individual to fresh air. If breathing is difficult, provide oxygen. [1] [13] Seek immediate medical attention. |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. [13] Seek immediate medical attention. |
| Spill | Evacuate the area. For small spills, use an absorbent material to contain the substance. [12] For large spills, contact emergency services. Ensure proper ventilation. Avoid generating dust. [7] |

Disposal Plan

Proper disposal of **1-(Methylsulfonyl)piperazine hydrochloride** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Logical Flow for Waste Disposal



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Caption: Disposal workflow for waste containing **1-(Methylsulfonyl)piperazine hydrochloride**.

Disposal Guidelines:

- **Waste Collection:** All solid waste, including contaminated gloves, wipes, and weighing paper, must be collected in a designated and clearly labeled hazardous waste container.[11] Liquid waste containing the compound should be collected in a separate, sealed, and properly labeled container.[11]
- **Waste Segregation:** Do not mix this waste with other waste streams unless compatibility has been confirmed.[11]
- **Disposal:** All waste must be disposed of through a licensed hazardous waste disposal facility, in accordance with local, state, and federal regulations.[14]

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References

- 1. fishersci.com [fishersci.com]
- 2. 1-(Methylsulfonyl)piperazine | C5H12N2O2S | CID 709161 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 55276-43-2 Name: 1-(Methylsulfonyl)piperazine1-(Methylsulphonyl)piperazine [xixisys.com]
- 4. nj.gov [nj.gov]
- 5. aksci.com [aksci.com]
- 6. Discover the Various Types of PPE for Optimal Chemical Safety [northindustrial.net]
- 7. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 8. carlroth.com [carlroth.com]
- 9. pppmag.com [pppmag.com]
- 10. osha.oregon.gov [osha.oregon.gov]
- 11. benchchem.com [benchchem.com]
- 12. datasheets.scbt.com [datasheets.scbt.com]
- 13. fishersci.com [fishersci.com]
- 14. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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